

5,7-Dimethyl-1-tetralone: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: 5,7-Dimethyl-1-tetralone

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Abstract

5,7-Dimethyl-1-tetralone is a key bicyclic ketone that serves as a versatile precursor in the synthesis of a variety of complex organic molecules. Its unique structural framework makes it a valuable building block for the development of novel therapeutic agents and other fine chemicals. This technical guide provides an in-depth overview of the synthesis of **5,7-dimethyl-1-tetralone**, its physical and chemical properties, and its application in the preparation of biologically relevant compounds, including naphthoquinones and coumarins. Detailed experimental protocols, quantitative data, and visualizations of synthetic pathways are presented to facilitate its use in research and development.

Introduction

Substituted tetralones are a significant class of intermediates in organic synthesis, particularly in the pharmaceutical industry. The dimethyl substitution pattern in **5,7-dimethyl-1-tetralone** offers a unique scaffold that can be further functionalized to generate a diverse array of bioactive molecules. This guide focuses on the synthesis and utility of this specific tetralone derivative, providing a centralized resource for researchers in organic and medicinal chemistry.

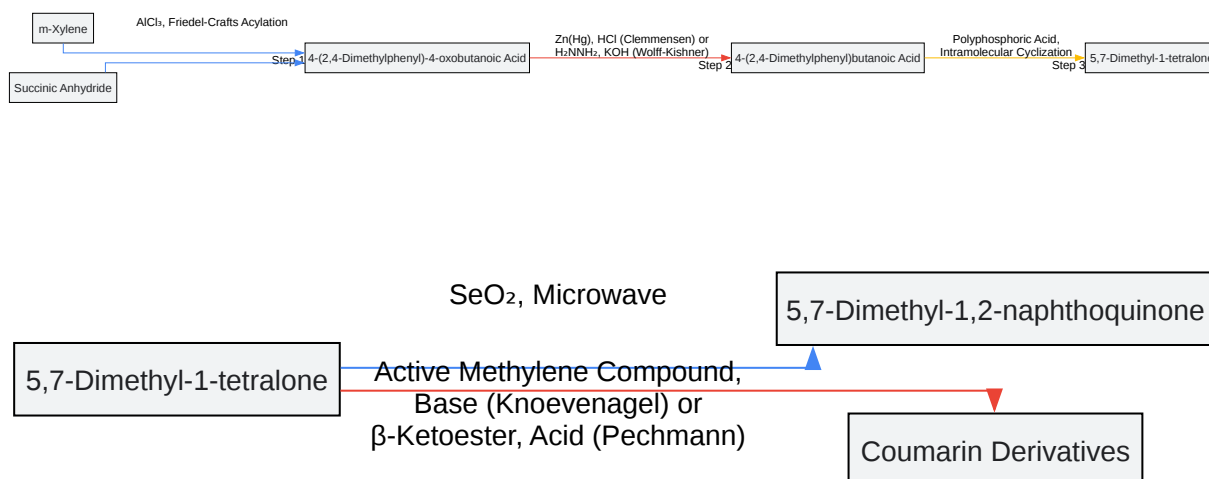
Physicochemical Properties of 5,7-Dimethyl-1-tetralone

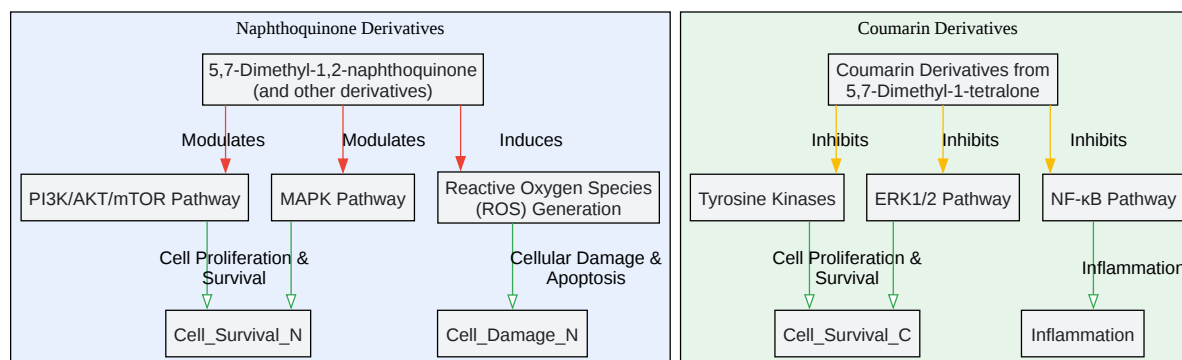
A summary of the key physical and chemical properties of **5,7-dimethyl-1-tetralone** is provided in the table below.

Property	Value	Reference
CAS Number	13621-25-5	[1]
Molecular Formula	C ₁₂ H ₁₄ O	[1]
Molecular Weight	174.24 g/mol	[1]
Appearance	Solid	[1]
Melting Point	48-50 °C	[1]
Boiling Point	98-100 °C at 0.2 mmHg	[1]
Flash Point	>230 °F (>110 °C)	[1]

Synthesis of 5,7-Dimethyl-1-tetralone

The synthesis of **5,7-dimethyl-1-tetralone** is a multi-step process commencing with the Friedel-Crafts acylation of m-xylene with succinic anhydride. The resulting ketoacid is then reduced, followed by an intramolecular cyclization to yield the final tetralone.





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References

- 1. 5,7-Dimethyl-1-tetralone price, buy 5,7-Dimethyl-1-tetralone - chemicalbook [chemicalbook.com]
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